

Personal protective equipment for handling WWL113

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Compound of Interest

Compound Name: WWL113

Cat. No.: B15616075

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Essential Safety and Handling Guide for WWL113

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **WWL113**, a selective inhibitor of carboxylesterases Ces3 and Ces1f. While **WWL113** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to handle this research chemical with caution, adhering to standard laboratory safety protocols to minimize any potential risks.^[1] This document is intended to be a primary resource for ensuring the safe and effective use of **WWL113** in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is paramount when handling **WWL113**. The following table summarizes the recommended PPE to be used at all stages of handling, from receiving to disposal.

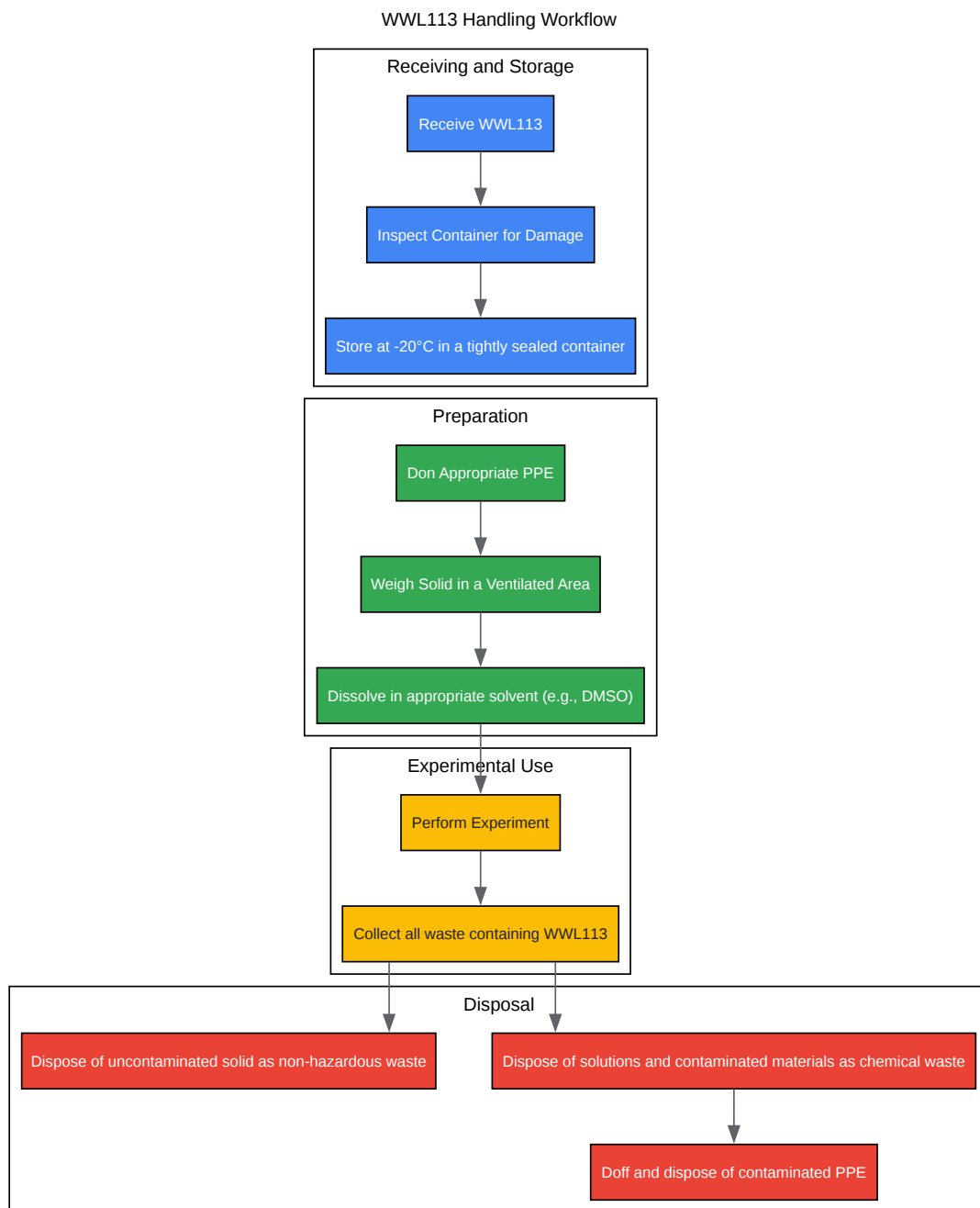
Protection Type	Equipment	Purpose	Standard
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Protects against accidental splashes of solutions or airborne particles of the solid compound.	Must meet ANSI Z87.1 standards.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact with the chemical. Due to a lack of specific testing, it is recommended to use impermeable and resistant gloves.	Check manufacturer's chemical resistance data.
Body Protection	Laboratory coat	Protects skin and personal clothing from potential contamination.	Standard laboratory coat.
Respiratory Protection	Not generally required for handling the solid. Use in a well-ventilated area.	To be used if there is a risk of generating dust or aerosols, or if working outside of a ventilated enclosure.	Follow standard laboratory safety guidelines.

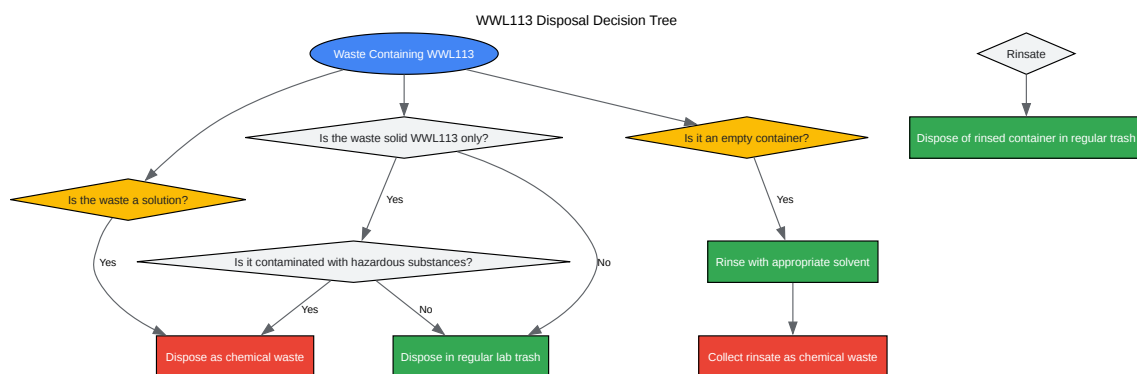
Operational and Disposal Plans

A clear and structured workflow is essential for the safe handling and disposal of **WWL113**. The following procedural steps and diagrams outline the recommended operational and disposal plans.

Experimental Workflow for Handling WWL113

The following diagram illustrates the standard operating procedure for handling **WWL113** from receipt to disposal.





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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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